

A Comprehensive Technical Guide to Praseodymium(III) Isopropoxide

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Compound of Interest

Compound Name: *Praseodymium(III) isopropoxide*

Cat. No.: *B095675*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **Praseodymium(III) isopropoxide**, a significant organometallic compound. This document details its chemical properties, synonyms, synthesis protocols, and its role as a precursor in the synthesis of advanced materials. The information is presented to be a valuable resource for professionals in research, chemical sciences, and the pharmaceutical industry.

Chemical Identity and Synonyms

Praseodymium(III) isopropoxide is an organometallic compound featuring the rare earth element praseodymium in its +3 oxidation state, coordinated with isopropoxide ligands.^[1] It is known by several synonyms in scientific literature and commercial listings.

A comprehensive list of these synonyms is provided below:

- Praseodymium(3+) Isopropoxide^[2]
- Praseodymium isopropanolate^[2]
- Praseodymium sec-propanolate^[2]
- Praseodymium triisopropoxide^[3]
- Triisopropoxypraseodymium^[3]

- 2-Propanol praseodymium salt[3]
- Praseodymium tris(isopropoxide)[3]
- Praseodymium(III) i-propoxide[4]
- Praseodymium i-propoxide[1]
- Praseodymium isopropoxide REO green powder[1]
- Praseodymium Tripropan-2-Olate[1]

Physicochemical Properties

Praseodymium(III) isopropoxide is typically a green or yellow-to-green solid powder that is sensitive to moisture and soluble in organic solvents.[1][2] Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	19236-14-7	[4]
Molecular Formula	C ₉ H ₂₁ O ₃ Pr	[4]
Molecular Weight	318.17 g/mol	[4]
Appearance	Green or yellow-to-green powder/solid	[1][2]
Melting Point	175°C/0.04mm subl.	[5]
Boiling Point	175°C at 0.04 mm Hg	[5]
Purity (Assay)	98%+	[2]
Metal Purity	99.9%-Pr	[2]
Sensitivity	Moisture	[2]

Synthesis of Praseodymium(III) Isopropoxide:

Experimental Protocol

The synthesis of **Praseodymium(III) isopropoxide** can be achieved through the reaction of praseodymium metal with isopropyl alcohol in the presence of a catalyst. The following protocol is based on established methods for preparing lanthanide isopropoxides.[6]

Materials:

- Praseodymium metal
- Anhydrous isopropyl alcohol
- Mercuric iodide (catalyst)
- Helium gas (for inert atmosphere)

Equipment:

- Reaction flask equipped with a reflux condenser and gas inlet/outlet
- Heating mantle
- Filtration apparatus
- Recrystallization apparatus

Procedure:

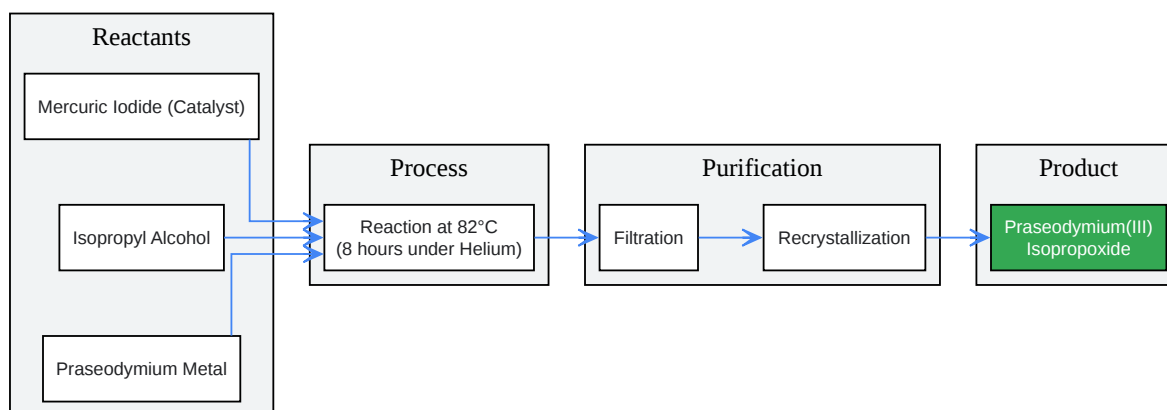
- Under a helium atmosphere, place praseodymium metal and a catalytic amount of mercuric iodide into the reaction flask.
- Add a stoichiometric amount of anhydrous isopropyl alcohol to the flask.
- Heat the reaction mixture to approximately 82°C to initiate reflux.
- Maintain the reflux for a period of 8 hours.

- After the reflux period, cool the reaction mixture to room temperature.
- Filter the mixture to separate the solid product from the solution.
- Purify the recovered product by recrystallization from hot isopropanol to obtain the final **Praseodymium(III) isopropoxide**.

The expected yield for this process is approximately 75%.^[6]

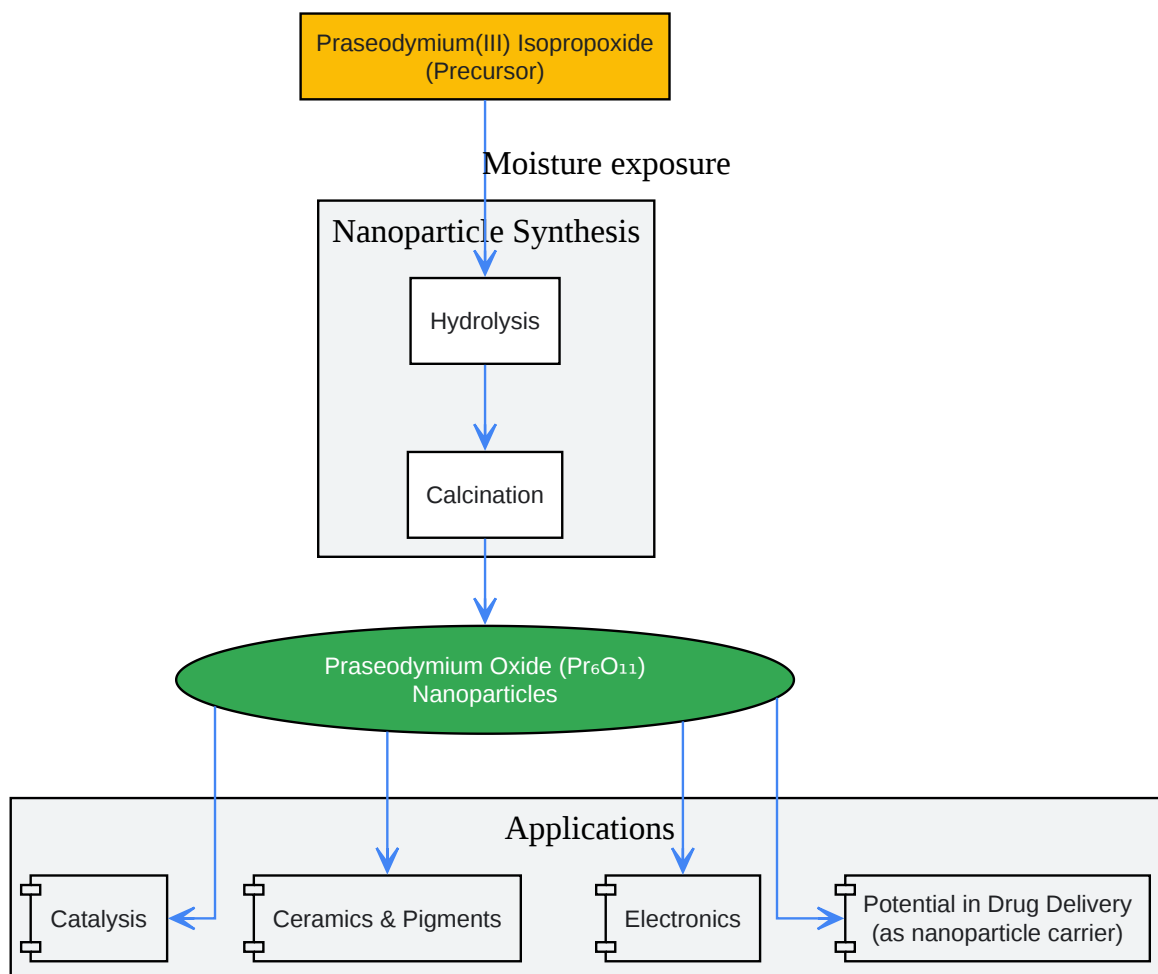
Visualizing the Synthesis and Application Pathway

The following diagrams, created using the DOT language, illustrate the synthesis workflow of **Praseodymium(III) isopropoxide** and its subsequent use as a precursor for praseodymium oxide nanoparticles.



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Caption: Synthesis workflow for **Praseodymium(III) isopropoxide**.



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Caption: Role of **Praseodymium(III) isopropoxide** as a precursor.

Applications and Relevance to Drug Development

Praseodymium(III) isopropoxide is a crucial precursor in the synthesis of praseodymium-containing materials, most notably praseodymium oxide (Pr₆O₁₁) nanoparticles.^{[1][7]} These nanoparticles are synthesized through methods such as calcination of precursors like praseodymium hydroxide, which can be formed from the hydrolysis of **Praseodymium(III) isopropoxide**.^{[1][7]}

The resulting praseodymium oxide nanoparticles have a wide range of applications, including:

- Catalysis: They are used in various chemical reactions, including the oxidation of CO to CO₂.
[7]
- Materials Science: They are incorporated into ceramics, glasses, and pigments to impart specific colors and properties.[7]
- Electronics: Praseodymium compounds are used in the manufacturing of high-strength alloys and magnets.

For professionals in drug development, the significance of **Praseodymium(III) isopropoxide** lies in its role as a gateway to producing praseodymium oxide nanoparticles. These nanoparticles, with appropriate surface functionalization, have the potential to be explored as carriers for targeted drug delivery or as imaging agents, areas of growing interest in nanomedicine. The synthesis of radioactive praseodymium oxide nanoparticles for potential use in nuclear medicine has also been investigated.[8]

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